

Safe Disposal of 6-Hydroxydecanoic Acid in a Laboratory Setting

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Compound of Interest

Compound Name: Decanoic acid, 6-hydroxy-

Cat. No.: B15124926

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This guide provides detailed procedures for the proper disposal of 6-hydroxydecanoic acid, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following information is synthesized from safety data sheets for similar compounds, including decanoic acid and other hydroxydecanoic acid isomers, to provide the most relevant guidance in the absence of a specific safety data sheet for the 6-hydroxy- isomer.

Hazard and Safety Information

Based on data for analogous compounds, 6-hydroxydecanoic acid is anticipated to be a skin and eye irritant.[1] It is crucial to handle this chemical with appropriate personal protective equipment and to be aware of its potential hazards.

Property	Data
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335), Harmful to aquatic life with long lasting effects (H412).[1]
Physical State	Solid, white crystals.[1][2]
Solubility	Insoluble in water. Soluble in most organic solvents and dilute nitric acid.[1][2]
Incompatibilities	Strong oxidizing agents, bases, and reducing agents.[2][3][4]

Experimental Protocol: Spill Management

In the event of a spill, follow these steps to ensure safe cleanup and containment:

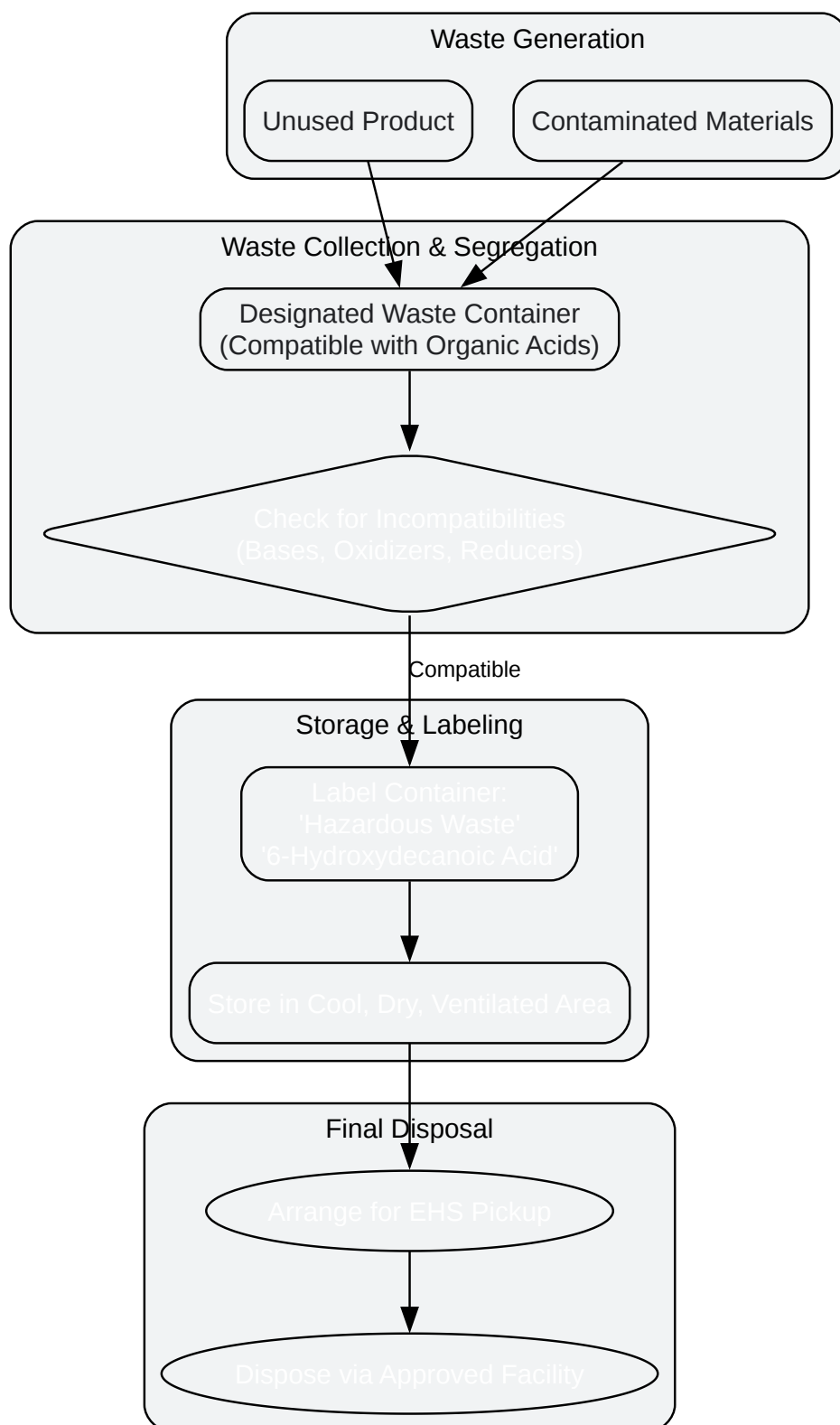
- **Ensure Proper Ventilation:** Work in a well-ventilated area or a chemical fume hood to minimize inhalation of any dust or vapors.^{[1][2]}
- **Wear Appropriate PPE:** At a minimum, wear safety goggles, chemical-resistant gloves, and a lab coat.^{[3][4]}
- **Contain the Spill:** For a solid spill, carefully sweep up the material to avoid creating dust and place it into a suitable, labeled container for disposal.^[3]
- **Decontaminate the Area:** After the material has been collected, wipe down the spill area with an appropriate solvent and then wash with soap and water.
- **Dispose of Cleanup Materials:** All contaminated materials, including paper towels and wipes, should be placed in the same hazardous waste container as the spilled chemical.

Step-by-Step Disposal Procedure

- **Waste Collection:**
 - Collect all waste containing 6-hydroxydecanoic acid, including unused product, contaminated consumables (e.g., weigh boats, pipette tips), and spill cleanup materials, in a designated, compatible, and clearly labeled waste container.
 - The container should be made of a material compatible with organic acids.
 - Do not mix with incompatible waste streams such as bases, strong oxidizing agents, or reducing agents.^{[2][4]}
- **Waste Storage:**
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^{[2][3]}

- Follow your institution's guidelines for the storage of organic acid waste. This may require storage in a flammable storage cabinet.[\[5\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "6-Hydroxydecanoic Acid," and any other identifiers required by your institution's environmental health and safety (EHS) department.
- Disposal:
 - Arrange for pickup and disposal of the hazardous waste through your institution's EHS department. Do not dispose of 6-hydroxydecanoic acid down the drain or in the regular trash.[\[6\]](#) Disposal must be in accordance with all applicable local, state, and federal regulations.[\[6\]](#)

Disposal Workflow



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Caption: Disposal workflow for 6-hydroxydecanoic acid.

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